

Application Notes & Protocols for In Vitro Assays Using (-)-Bromocyclen

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Compound of Interest

Compound Name: (-)-Bromocyclen

Cat. No.: B15341675

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These application notes provide detailed protocols for the in vitro evaluation of **(-)-Bromocyclen**, a cyclodiene insecticide. While specific research applications of **(-)-Bromocyclen** in drug development are not widely documented, cyclodiene insecticides are known to act as non-competitive antagonists of the γ -aminobutyric acid (GABA) receptor. The following protocols are designed to assess the modulatory effects of **(-)-Bromocyclen** on GABAA receptor function.

Overview of (-)-Bromocyclen

(-)-Bromocyclen is a chlorinated cyclodiene pesticide.^[1] Its mechanism of action is presumed to be similar to other cyclodienes, which involves the blockade of the GABAA receptor-chloride ionophore complex. This action inhibits the influx of chloride ions into neurons, leading to hyperexcitation of the central nervous system. The in vitro assays described below are standard methods for characterizing compounds that interact with the GABAA receptor.

Chemical Properties of Bromocyclen:

Property	Value
Alternate Name	5-Bromomethyl-1,2,3,4,7,7-hexachloro-2-norbornene[2]
CAS Number	1715-40-8[2]
Molecular Formula	C ₈ H ₅ BrCl ₆ [2]
Molecular Weight	393.75 g/mol [2]

Signaling Pathway of GABAA Receptor and Putative Action of (-)-Bromocyclen

The GABAA receptor is a ligand-gated ion channel that, upon binding of GABA, allows the influx of chloride ions, leading to hyperpolarization of the neuron and an inhibitory effect on neurotransmission. Non-competitive antagonists, such as cyclodiene insecticides, are thought to bind within the chloride ion channel, physically blocking the flow of ions.

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References

- 1. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 2. scbt.com [scbt.com]
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